

1H NMR Interpretation Guide: 3-(4-Chloro-2-fluorophenyl)-1H-pyrazole

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Compound of Interest

Compound Name: 3-(4-Chloro-2-fluorophenyl)-1H-pyrazole

Cat. No.: B13489721

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Executive Summary & Technical Context[1][2][3][4][5][6]

This guide provides a definitive structural analysis of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole**, a pharmacophore scaffold frequently encountered in kinase inhibitor discovery (e.g., c-Met, ALK inhibitors).

Unlike standard aliphatic interpretation, this compound presents a "Trifecta of Complexity" for NMR analysis:

- **Annular Tautomerism:** The migration of the pyrazole NH proton causes signal broadening or averaging.
- **Heteronuclear Coupling:** The F nucleus (¹⁹F, 100% abundance) splits phenyl protons, creating non-standard multiplicities.

- Regioisomerism: Distinguishing the 3-aryl isomer from the 5-aryl byproduct requires specific mechanistic insight.

This guide compares the analytical performance of solvent systems (DMSO-

vs. CDCl

) and outlines a self-validating protocol for structural assignment.

Chemical Structure & Numbering

To ensure accurate assignment, we utilize the following numbering scheme. Note that the "3-aryl" designation implies the phenyl ring is attached to Carbon 3 of the pyrazole.

- Ring A (Pyrazole): N1, N2, C3 (Bridge), C4, C5.
- Ring B (Phenyl): C1' (Bridge), C2' (F), C3', C4' (Cl), C5', C6'.

Predicted Signal Logic (The "Fingerprint")

- H4 (Pyrazole): Upfield aromatic (6.5–6.9).
- H5 (Pyrazole): Downfield aromatic (7.5–7.9).
- H3' (Phenyl): Doublet of Doublets (due to F). Located between F and Cl.
- H5'/H6' (Phenyl): Complex roofed system due to ortho coupling + meta-F coupling.

Performance Comparison: Solvent Selection

The choice of solvent is not merely about solubility; it dictates the spectral resolution of the tautomeric pyrazole.

Comparative Data Table

Feature	DMSO- (Recommended)	CDCl (Alternative)	Scientific Rationale
NH Detection	Sharp/Broad Singlet (13.0–13.5)	Invisible/Very Broad	DMSO acts as a H-bond acceptor, slowing proton exchange and "locking" the NH on the NMR timescale.
Tautomerism	Slow Exchange	Fast Exchange	In CDCl , rapid N1-N2 proton transfer averages H3/H5 signals, often merging them or causing significant line broadening.
Resolution	High	Medium	DMSO viscosity causes slight line broadening, but this is outweighed by the stabilization of the labile proton.
Water Peak	3.33 ppm	1.56 ppm	Water in DMSO can overlap with methine signals if not dry; CDCl water is usually clear of the aromatic region.

“

Critical Insight: For publication-quality spectra of N-unsubstituted pyrazoles, DMSO-

is the gold standard. CDCl

should only be used if the N1 position is substituted (e.g., N-methyl).

Detailed Spectral Assignment (DMSO-)

The following data is synthesized from standard chemical shift principles and analogous 3-aryl-pyrazole literature [1][2].

A. The Pyrazole Ring (The "Tautomeric Pair")

- 13.0–13.6 ppm (1H, br s, NH):
 - Observation: This peak is highly concentration-dependent.[1]
 - Validation: Add 1 drop of D
 - O. This peak must disappear (H/D exchange).
- 7.7–7.9 ppm (1H, d, Hz, H5):
 - Mechanism:[2] Deshielded by the adjacent Nitrogen (N1).
- 6.6–6.8 ppm (1H, d, Hz, H4):
 - Mechanism:[2] Shielded relative to H5. The coupling is characteristic of pyrazoles.

B. The Phenyl Ring (The "Fluorine Effect")

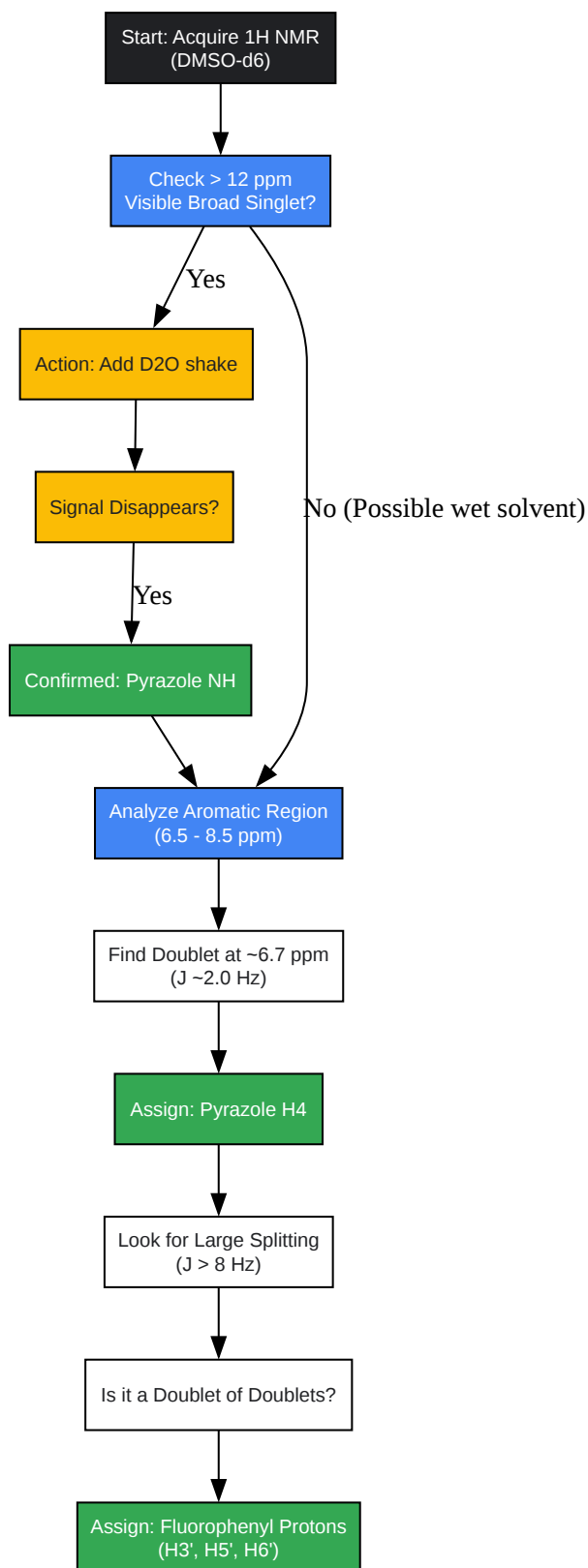
The

F nucleus causes splitting patterns that look like "extra" neighbors.

- 7.3–7.5 ppm (1H, dd, H3'):
 - Coupling: Large
(ortho)
9–11 Hz. Small
(meta) is usually negligible or unresolved.
 - Location: This proton is "trapped" between F and Cl.
- 7.9–8.1 ppm (1H, t/dd, H6'):
 - Coupling:
(ortho to H5')
8 Hz +
(meta)
6 Hz.
 - Diagnostic: This proton often appears as a pseudo-triplet due to overlapping coupling constants. It is the most downfield phenyl proton due to the deshielding cone of the pyrazole ring.
- 7.2–7.4 ppm (1H, dd, H5'):
 - Coupling:
(ortho to H6')
8 Hz.

Logical Workflow: Assignment Decision Tree

The following diagram illustrates the self-validating logic path for assigning this specific molecule.



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Figure 1: Decision logic for assigning the **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole** spectrum.

Differentiation from Regioisomers

A common synthetic pitfall is the formation of the 5-(4-Chloro-2-fluorophenyl)-1H-pyrazole isomer. While they have identical mass (MS), their NMR signatures differ subtly.

Feature	3-Aryl Isomer (Target)	5-Aryl Isomer (Byproduct)
NOESY Correlation	Strong NOE between Pyrazole NH and Phenyl H6' (ortho).	NO NOE between NH and Phenyl ring (NH is far from the ring).
H4 Chemical Shift	Typically 6.6–6.8 ppm.	Often shifted slightly downfield (6.8–7.0 ppm).
Carbon NMR (C3/C5)	C3 (quaternary) 140–150 ppm.	C5 (quaternary) shifts significantly.

Experimental Validation Step: Run a 1D NOE difference experiment or 2D NOESY. Irradiate the NH peak (

13 ppm).

- Positive Result: Enhancement of the phenyl H6' signal confirms the 3-aryl structure (due to spatial proximity).
- Negative Result: Suggests the 5-aryl isomer or rapid tautomeric exchange averaging the signal.

Experimental Protocol

To reproduce the data described above, follow this standardized workflow:

- Sample Preparation:

- Weigh 5–10 mg of the solid compound.
- Dissolve in 0.6 mL of DMSO-
(99.9% D).
- Note: Ensure the DMSO is from a fresh ampoule to minimize water peak (3.33), which can obscure the H4 signal if very broad.
- Acquisition Parameters (400 MHz or higher):
 - Pulse Angle: 30° or 90°.
 - Relaxation Delay (D1): Set to
5 seconds.
 - Reason: Aromatic protons and NH have long T1 relaxation times. Short D1 leads to integration errors (underestimating the NH).
 - Scans (NS): 16 or 32 (sufficient for 5 mg).
 - Temperature: 298 K (25°C).
- Processing:
 - Window Function: Apply Exponential Multiplication (LB = 0.3 Hz) to smooth noise.
 - Referencing: Reference residual DMSO pentet to 2.50 ppm.

References

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